

Safety data sheet (SDS) for 3-Chloro-2-(1-piperidinyl)pyridine

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Compound of Interest

Compound Name: 3-Chloro-2-(1-piperidinyl)pyridine

CAS No.: 282723-20-0

Cat. No.: B7820339

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An In-depth Technical Guide to the Safe Handling of 3-Chloro-2-(1-piperidinyl)pyridine

This guide provides a comprehensive overview of the essential safety protocols and data for **3-Chloro-2-(1-piperidinyl)pyridine** (CAS No. 66574-23-4). Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard Safety Data Sheet (SDS) to offer a deeper understanding of the causality behind experimental choices and safety procedures. The information herein is synthesized from available data on structurally analogous compounds to ensure a conservative and robust approach to safety in the absence of a complete, dedicated SDS for this specific molecule.

Compound Identification and Physicochemical Properties

3-Chloro-2-(1-piperidinyl)pyridine is a substituted pyridine derivative. Understanding its physical and chemical properties is the foundation of safe handling. While comprehensive experimental data for this specific compound is limited, properties can be estimated based on related structures such as 3-chloropyridine and other piperidinyl-pyridines.^{[1][2][3]}

Table 1: Physicochemical Properties of **3-Chloro-2-(1-piperidinyl)pyridine** and Related Compounds

Property	Value / Anticipated Value	Source / Rationale
Molecular Formula	C ₁₀ H ₁₃ ClN ₂	[2]
Molecular Weight	196.67 g/mol	[2]
Appearance	Colorless to yellow liquid or powder	Based on related compounds[1][2]
Odor	Unpleasant, pyridine-like	Based on pyridine derivatives[1][4]
Boiling Point	Estimated range: 150-200 °C	Extrapolated from similar structures[1]
Flash Point	Estimated range: 50-70 °C	Combustible liquid classification for related compounds[1][5]
Solubility	Slightly soluble in water; soluble in organic solvents	Typical for substituted pyridines[1][3]

Note: Some data is derived from structurally similar compounds and should be treated as an estimation.

Hazard Identification and Toxicological Profile

Based on the GHS classifications of analogous compounds like 3-chloropyridine and other functionalized pyridines, **3-Chloro-2-(1-piperidinyl)pyridine** should be handled as a hazardous substance.[1][5][6] The primary hazards are associated with its potential toxicity upon contact or ingestion and its irritant properties.[5] The pyridine moiety itself is known to be hepatotoxic, and chlorinated organic compounds can present a range of toxicological concerns.[4]

Table 2: Anticipated GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[5]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[6] [7]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[6][7]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation[5][6][7]

Toxicological Insights: The toxicity profile is driven by two key structural features: the chlorinated pyridine ring and the piperidine substituent.

- Chlorinated Pyridine: Compounds like 3-chloropyridine are known to be toxic and irritating to the skin, eyes, and respiratory system.[5] They can be absorbed dermally, making skin protection critical. Thermal decomposition may release highly toxic fumes, including nitrogen oxides (NOx), hydrogen chloride (HCl), and carbon monoxide (CO).[5]
- Piperidine Moiety: While piperidine itself is a simpler structure, its presence can influence the overall lipophilicity and absorption characteristics of the molecule.

Given these factors, it is prudent to assume the compound may have potential for chronic health effects, and long-term exposure data is not widely available.[5]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, combining engineering controls with appropriate PPE. The fundamental principle is to minimize all potential routes of exposure— inhalation, dermal, and ocular.

Engineering Controls

- **Chemical Fume Hood:** All handling of **3-Chloro-2-(1-piperidinyl)pyridine**, including weighing and dilutions, must be performed within a certified chemical fume hood to control vapor and aerosol exposure.[1]
- **Safety Showers and Eyewash Stations:** These must be readily accessible and tested regularly. Their location should be clearly marked and unobstructed.[5]

Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist but a critical risk assessment step. The following diagram outlines the decision-making process for selecting appropriate PPE.

Diagram 1: PPE Selection Workflow

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US).[6] A face shield should be worn over goggles when there is a significant splash hazard.[5]	Protects against splashes and vapors that can cause severe eye irritation.
Skin/Hand	Chemically resistant gloves (e.g., nitrile or neoprene).[1] A lab coat is mandatory. For larger quantities, a chemical-resistant apron is advised.[1]	Prevents dermal absorption, which is a significant route of exposure for related toxic compounds.[5]
Respiratory	All handling should occur in a fume hood. If exposure limits are at risk of being exceeded, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[1]	Protects against inhalation of vapors that may cause respiratory irritation.[5][6]

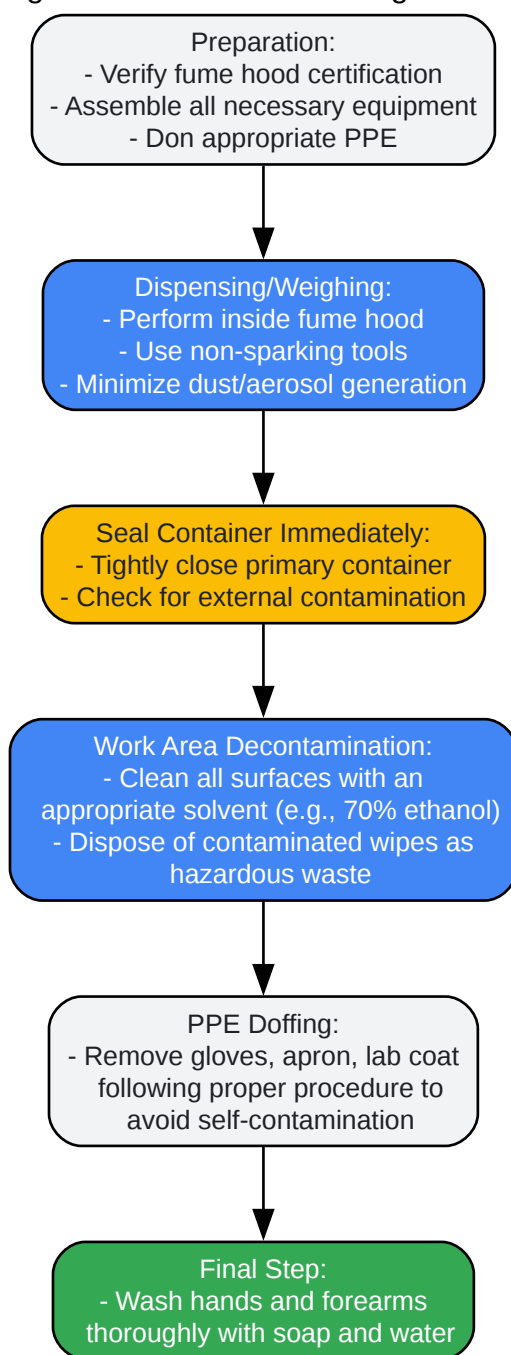
Safe Handling and Storage Protocols

Adherence to a standardized workflow is critical to ensuring safety and experimental integrity.

General Handling Workflow

The following workflow must be followed for all routine handling of the compound.

Diagram 2: Standard Handling Workflow



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Diagram 2: Standard Handling Workflow

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure the chemical fume hood is operational and certified.[1] Don all required PPE as outlined in Section 3.
- Dispensing: Ground and secure containers when transferring the material to prevent static discharge.[5] Use only non-sparking tools.
- Avoidance: Do not breathe vapors or mists.[1][5] Avoid all direct contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the handling area.[6][8]
- Post-Handling: Immediately after use, close all containers tightly.[5][8] Decontaminate the work area and all equipment.
- Hygiene: Wash hands and face thoroughly after working with the substance.[5]

Storage Procedures

- Container: Store in a tightly closed, properly labeled container.[1][5]
- Location: Keep in a cool, dry, and well-ventilated area, preferably a locked cabinet designated for toxic compounds.[1][5]
- Incompatibilities: Store away from heat, sparks, open flames, and other ignition sources.[1][9] Keep separate from incompatible materials such as strong oxidizing agents and strong acids.[1]

Emergency Procedures

Rapid and correct response to an emergency is critical. All personnel must be familiar with these procedures before working with the compound.

First Aid Measures

Immediate medical attention is required for all exposure incidents.[1][5]

Table 4: First Aid Protocols

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][5][6]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash the affected area with plenty of soap and water for at least 15-20 minutes.[1][5] Seek immediate medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Remove contact lenses if present and easy to do.[6] Continue rinsing and seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water. Never give anything by mouth to an unconscious person.[1][6] Seek immediate medical attention.[5]

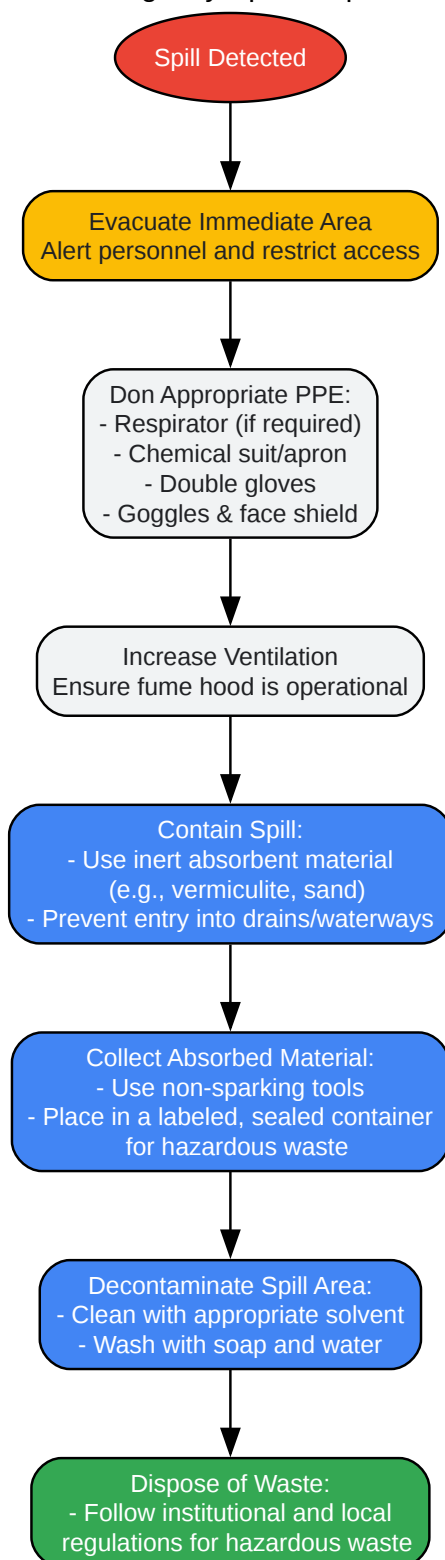
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][10]
- Hazards: The compound is a combustible liquid.[5] Thermal decomposition can produce toxic vapors, including NO_x, HCl, and CO.[5] Vapors may be heavier than air and travel to an ignition source.[5]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective clothing.[5]

Accidental Release Measures

The following diagram outlines the logical flow for responding to a spill.

Diagram 3: Emergency Spill Response Protocol



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